

A Comparative Analysis of the Sakhalin-I and Sakhalin-II Projects' Environmental Impacts

Author: BenchChem Technical Support Team. **Date:** December 2025

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The Sakhalin shelf, a region of rich biodiversity and significant hydrocarbon reserves, hosts two major oil and gas developments: Sakhalin-I and Sakhalin-II. While both projects are crucial to the energy landscape, their operations have raised considerable environmental concerns. This guide provides a comparative analysis of the environmental impacts of the Sakhalin-I and Sakhalin-II projects, drawing on available data and environmental monitoring protocols.

Key Environmental Impact Comparison

The primary environmental concerns for both projects revolve around their potential effects on the marine and terrestrial ecosystems of Sakhalin Island. This includes impacts on the critically endangered Western Gray Whale population, the island's numerous salmon-bearing rivers, and the risk of oil spills in a harsh and seismically active environment.

Data Presentation: A Comparative Overview

Directly comparable quantitative data on the environmental performance of both projects is not always publicly available in a standardized format. However, based on various reports and environmental assessments, the following table provides a summary of key aspects.

Feature	Sakhalin-I	Sakhalin-II
Operator	Exxon Neftegas Ltd. (until 2022), currently managed by a Rosneft subsidiary[1]	Sakhalin Energy Investment Company Ltd. (SEIC)[2]
Key Fields	Chayvo, Odoptu, Arkutun-Dagi[1]	Piltun-Astokhskoye, Lunskeye[2]
Production (Oil)	Current production: ~250,000 barrels per day[1][3]	Current production: ~395,000 barrels per day[2][3]
Production (Gas)	Estimated reserves: 485 billion cubic meters[4]	LNG plant capacity: 9.6 million tonnes per year[2]
Impact on Western Gray Whales	Proximity to feeding grounds has raised concerns from scientists and environmental groups.[1] The project has invested in a whale monitoring program.	The project's offshore platforms are near the whales' summer feeding grounds, a key concern for environmental groups.[2][5] SEIC has been advised by the Western Gray Whale Advisory Panel (WGWAP).[6][7]
Impact on Salmon Fisheries	Onshore pipelines cross salmon-spawning rivers.	Onshore pipelines cross over 1,000 rivers and streams, many of which are salmon spawning grounds, raising concerns about habitat destruction.[8][9][10]
Waste Management	Information on specific waste volumes is not readily available.	Accused of dumping one million tons of dredging spoil into the sea.[8][9]
Oil Spill Risk & Incidents	Operates in a region with high seismic activity, posing a risk of pipeline damage and spills.	Operates in a seismically active and harsh climate, with documented concerns about oil spill risks. A dredger contracted by Sakhalin Energy was involved in a fuel oil spill in

2004.[11] There have been other unconfirmed reports of spills.[11]

Environmental Impact Assessment (EIA)

Subject to environmental monitoring and regulations.

The adequacy of the EIA has been challenged by environmental groups, leading to legal disputes.[8]

Experimental Protocols: Monitoring Environmental Impacts

Both projects have implemented environmental monitoring programs, particularly focusing on the sensitive marine and riverine ecosystems.

Western Gray Whale Monitoring

The conservation of the Western Gray Whale has been a focal point of environmental efforts for both projects. The Western Gray Whale Advisory Panel (WGWAP), an independent group of scientists, was established to provide advice to Sakhalin Energy (Sakhalin-II) on mitigating the impacts of its operations.[6][7] While initially listed as Critically Endangered, the western gray whale population showed an annual growth of 3-4% between 2004 and 2015, with the population increasing from an estimated 115 to 174 individuals.[6][12] The status has since been downlisted to Endangered.[7][13]

Methodology for Population Assessment:

- **Photo-identification:** This is a primary method used to monitor the whale population. Individual whales are identified based on natural markings on their skin, flukes, and dorsal humps. Photographs are collected during vessel-based surveys and compared to a catalog of known individuals. This allows researchers to track population size, birth and death rates, and individual movements.
- **Population Modeling:** Statistical models are used to analyze the photo-identification data and estimate population trends, survival rates, and reproductive success. These models can also be used to assess the potential impacts of various threats.

- **Acoustic Monitoring:** Underwater acoustic recorders are used to monitor the soundscape of the whales' feeding grounds. This helps in understanding the potential disturbance from industrial noise, such as seismic surveys and vessel traffic, on whale behavior.

Salmon Population and River Ecosystem Monitoring

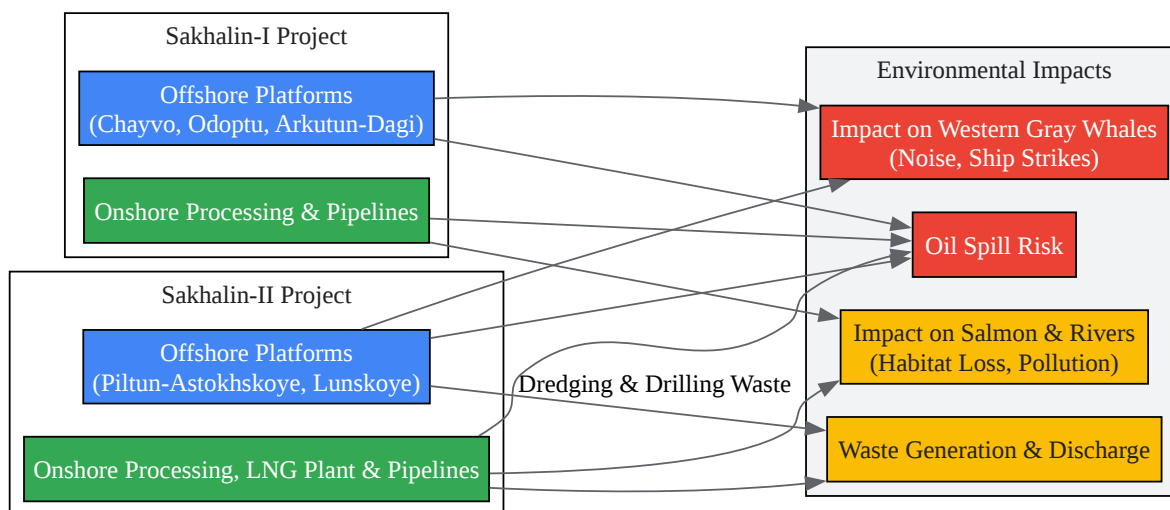
The onshore pipelines for both projects cross numerous rivers that are critical for salmon spawning. Monitoring programs are in place to assess the impact of these crossings on river ecosystems and salmon populations.

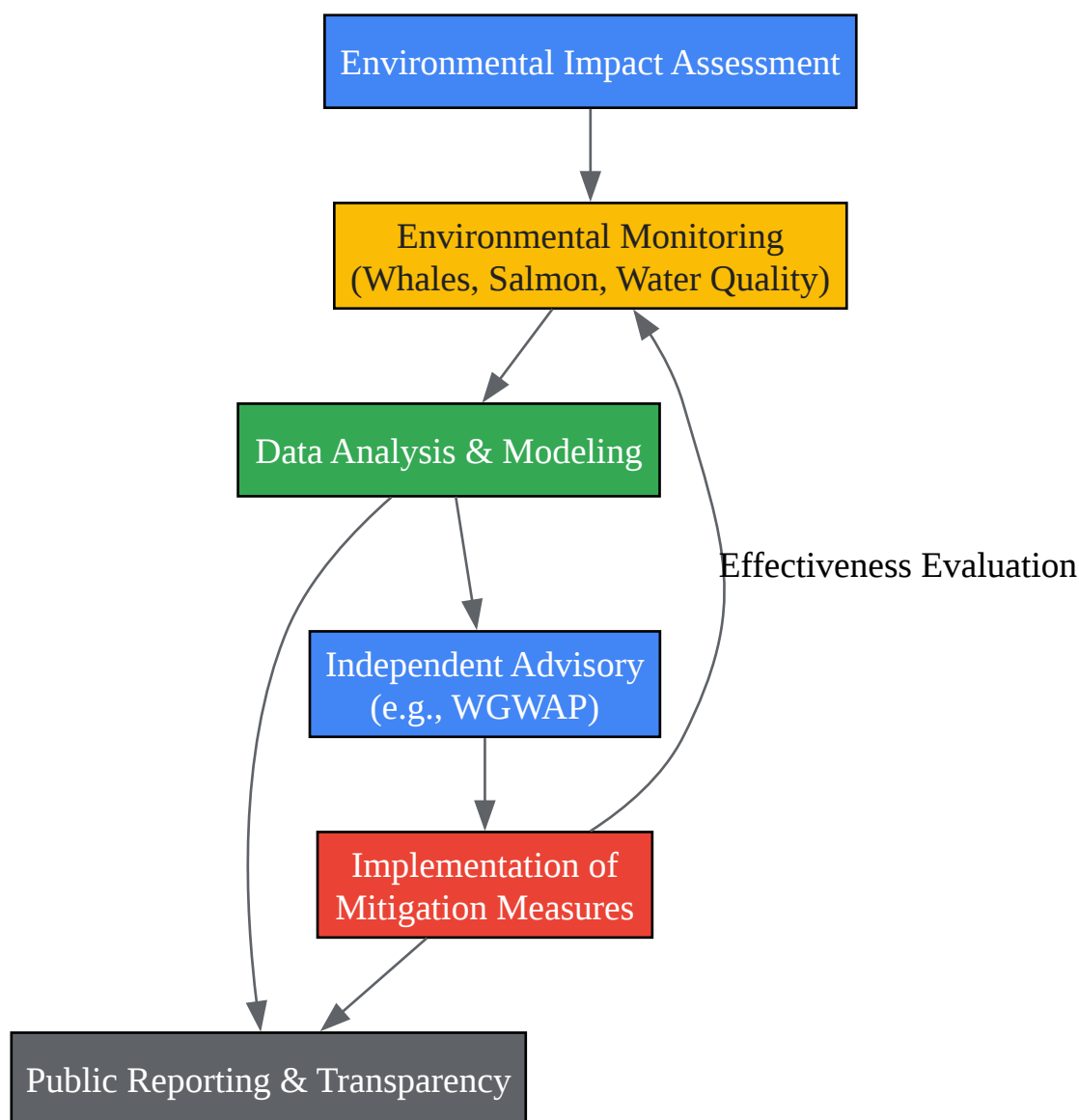
Methodology for River Biosystems Monitoring (Sakhalin-II):

- **Regular Monitoring:** Monitoring is conducted during three hydrological seasons: spring floods, summer low water, and autumn high water.[\[10\]](#)
- **Control and Impact Sites:** Samples are collected from two cross-sections on each river: an upper, baseline section with no impact from the project's assets, and a lower, control section.[\[10\]](#)
- **Parameters Monitored:** The monitoring includes assessment of surface water and bottom sediment quality, benthos communities (organisms living on the riverbed), and ichthyofauna (fish populations), with a focus on the area and quality of potential salmon spawning grounds.[\[10\]](#)
- **Riverbed Deformation Analysis:** The monitoring program also assesses for any significant horizontal or vertical deformations of the riverbeds at pipeline crossings.[\[10\]](#)

Visualizing the Environmental Impact Pathways

The following diagrams, created using the DOT language, illustrate the logical relationships between the projects' activities and their potential environmental consequences.





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- To cite this document: BenchChem. [A Comparative Analysis of the Sakhalin-I and Sakhalin-II Projects' Environmental Impacts]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b150552#comparative-analysis-of-the-sakhalin-i-and-sakhalin-ii-project-s-environmental-impacts>]

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